

Application Note: Bioanalytical Quantification of Linsitinib (OSI-906) using Linsitinib-d3

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Compound of Interest

Compound Name: *Linsitinib-d3*

Cat. No.: *B12424892*

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Abstract

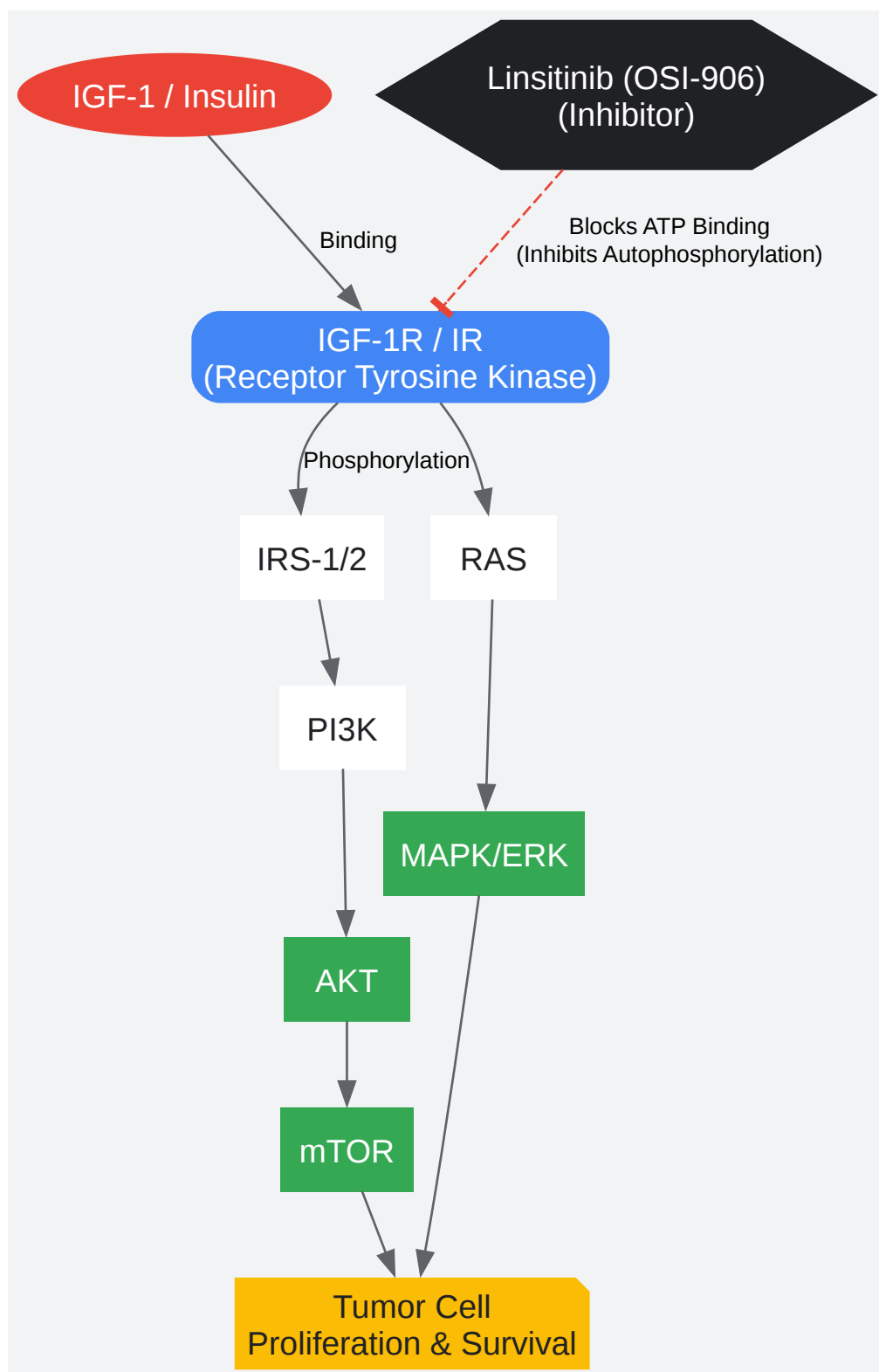
This technical guide details the application of **Linsitinib-d3** (deuterated OSI-906) as an internal standard for the precise quantification of Linsitinib in biological matrices.^[1] Linsitinib is a potent, dual inhibitor of the Insulin-like Growth Factor 1 Receptor (IGF-1R) and Insulin Receptor (IR).^{[1][2][3][4]} Accurate measurement of this compound in preclinical (mouse/rat) and clinical (human) plasma is critical for establishing pharmacokinetic/pharmacodynamic (PK/PD) correlations. This protocol emphasizes the superiority of Stable Isotope Dilution (SID) mass spectrometry to overcome matrix effects and ensure regulatory compliance (FDA/EMA).

Part 1: The Mechanistic Context

Target Biology: The IGF-1R/IR Axis

To understand the bioanalytical requirements, one must understand the target. Linsitinib functions by binding to the intracellular kinase domain of IGF-1R and IR, preventing autophosphorylation and blocking downstream signaling cascades that drive tumor proliferation (PI3K/AKT and MAPK/ERK pathways).^{[5][6]}

Diagram 1: Linsitinib Mechanism of Action (IGF-1R Pathway)^[1]



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Caption: Linsitinib intercepts the signaling cascade at the receptor level, preventing the activation of PI3K/AKT and MAPK pathways.[7]

Part 2: Application Note - The Role of Linsitinib-d3[1]

Why Linsitinib-d3?

In LC-MS/MS bioanalysis, the "Matrix Effect" (ion suppression or enhancement caused by co-eluting phospholipids or salts) is a primary source of error.

- **Structural Analogs:** Often fail to co-elute exactly with the analyte, meaning they experience different matrix effects at different retention times.
- **Linsitinib-d3 (SIL-IS):** Chemically identical to the analyte except for mass.[1] It co-elutes perfectly with Linsitinib, experiencing the exact same ionization environment. Therefore, any signal suppression affecting the drug also affects the IS equally, and the ratio remains constant.

Chemical Properties

Property	Linsitinib (Analyte)	Linsitinib-d3 (Internal Standard)
CAS Registry	867160-71-2	N/A (Deuterated Analog)
Chemical Formula	C ₂₆ H ₂₅ N ₅ O ₂	C ₂₆ H ₂₂ D ₃ N ₅ O ₂
Molecular Weight	~439.5 g/mol	~442.5 g/mol
Solubility	DMSO, Methanol	DMSO, Methanol
Storage	-20°C (Solid), -80°C (Solution)	-20°C (Solid), -80°C (Solution)

Part 3: Detailed Protocol - LC-MS/MS Quantification[1]

Objective: Quantify Linsitinib in human or rodent plasma from 1.0 ng/mL to 1000 ng/mL.

Reagents and Equipment

- Analyte: Linsitinib (>98% purity).[1]

- Internal Standard: **Linsitinib-d3** (>98% isotopic purity).[1]
- Matrix: Drug-free plasma (K2EDTA or Lithium Heparin).[1]
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Ammonium Formate.
- Equipment: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-XS) coupled to UHPLC.

Solution Preparation

- Stock Solutions (1 mg/mL): Dissolve Linsitinib and **Linsitinib-d3** separately in DMSO.
- Working Standard (WS): Serial dilution of Linsitinib stock in 50:50 ACN:Water to create calibration spikes (e.g., 10, 20, 100... 10,000 ng/mL).
- Working IS Solution: Dilute **Linsitinib-d3** stock to a fixed concentration (e.g., 200 ng/mL) in ACN. Note: This solution also acts as the precipitating agent.

Sample Extraction (Protein Precipitation)

This method is optimized for high throughput and recovery.[1]

- Aliquot: Transfer 50 µL of plasma sample (Blank, Standard, QC, or Subject) into a 96-well plate or microcentrifuge tube.
- Spike IS: Add 150 µL of Working IS Solution (**Linsitinib-d3** in 100% ACN) to all samples except the "Double Blank".
 - Rationale: The high organic content precipitates plasma proteins while introducing the internal standard.
- Vortex: Mix vigorously for 2 minutes.
- Centrifuge: Spin at 4,000 rpm (or 13,000 x g) for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant to a clean plate.

- Dilution (Optional): If the peak shape is poor due to solvent strength, dilute the supernatant 1:1 with 0.1% Formic Acid in water before injection.

LC-MS/MS Parameters

Chromatography (UHPLC):

- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Formate for pH stability).
[\[1\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.[\[1\]](#)
- Gradient:
 - 0.0 - 0.5 min: 10% B[\[1\]](#)
 - 0.5 - 3.0 min: 10% -> 90% B (Linear)[\[1\]](#)
 - 3.0 - 4.0 min: 90% B (Wash)[\[1\]](#)
 - 4.0 - 4.1 min: 90% -> 10% B[\[1\]](#)
 - 4.1 - 5.0 min: 10% B (Re-equilibration)

Mass Spectrometry (MRM Mode):

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[8\]](#)
- Source Temp: 500°C.

Compound	Precursor Ion (Q1)	Product Ion (Q3)*	Cone Voltage (V)	Collision Energy (eV)
Linsitinib	440.2 [M+H] ⁺	377.2	Optimized	Optimized (typ. 25-35)
Linsitinib-d3	443.2 [M+H] ⁺	380.2	Optimized	Optimized (typ. 25-35)

Critical Note on Transitions: The Product Ion m/z 377.2 corresponds to a common fragmentation loss (often -63 Da or similar depending on the collision path).^[1] Always perform a Product Ion Scan on your specific instrument to confirm the most abundant fragment.^[1] The d3 fragment must be shifted by +3 Da (380.^[1]2) if the label is retained on the fragment.

Diagram 2: Bioanalytical Workflow



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Caption: Step-by-step extraction workflow utilizing Protein Precipitation (PPT).^[1]

Part 4: Validation Criteria (Regulatory Compliance)

To ensure the data is acceptable for regulatory submission (FDA/EMA), the method must pass the following validation tests:

- Selectivity: Analyze blank plasma from 6 different donors. No interference peak >20% of the LLOQ area should be observed at the retention time of Linsitinib.
- Linearity: Calibration curve (e.g., 1–1000 ng/mL) must have a correlation coefficient () > 0.99.
- Accuracy & Precision:

- Intra-day and Inter-day replicates (n=5) at LLOQ, Low, Mid, and High QC levels.
- Acceptance: $\pm 15\%$ deviation ($\pm 20\%$ for LLOQ).[1]
- Matrix Effect: Compare the peak area of Linsitinib spiked into extracted blank plasma vs. Linsitinib in neat solution.
- Role of **Linsitinib-d3**: The IS-normalized matrix factor should be close to 1.0, proving the d3 standard compensates for suppression.

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